

Application Notes: 2-Chlorobenzoxazole as a Versatile Reagent in Heterocyclic Synthesis

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Compound of Interest

Compound Name: 2-Chlorobenzoxazole

Cat. No.: B146293

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Abstract

2-Chlorobenzoxazole is a pivotal heterocyclic building block widely utilized in organic synthesis. Its benzoxazole core is a privileged scaffold in medicinal chemistry, appearing in numerous bioactive compounds. The presence of a reactive chlorine atom at the 2-position renders the molecule an excellent electrophile for nucleophilic aromatic substitution (S_NAr) and a suitable partner for palladium-catalyzed cross-coupling reactions. This reactivity allows for the facile introduction of a diverse array of functional groups, making **2-chlorobenzoxazole** an indispensable intermediate for the synthesis of pharmaceuticals, agrochemicals, and materials. [1][2] This document provides detailed protocols and application data for its use in key synthetic transformations.

Physicochemical Properties

2-Chlorobenzoxazole is a clear yellow liquid at room temperature. A summary of its key properties is provided in Table 1.

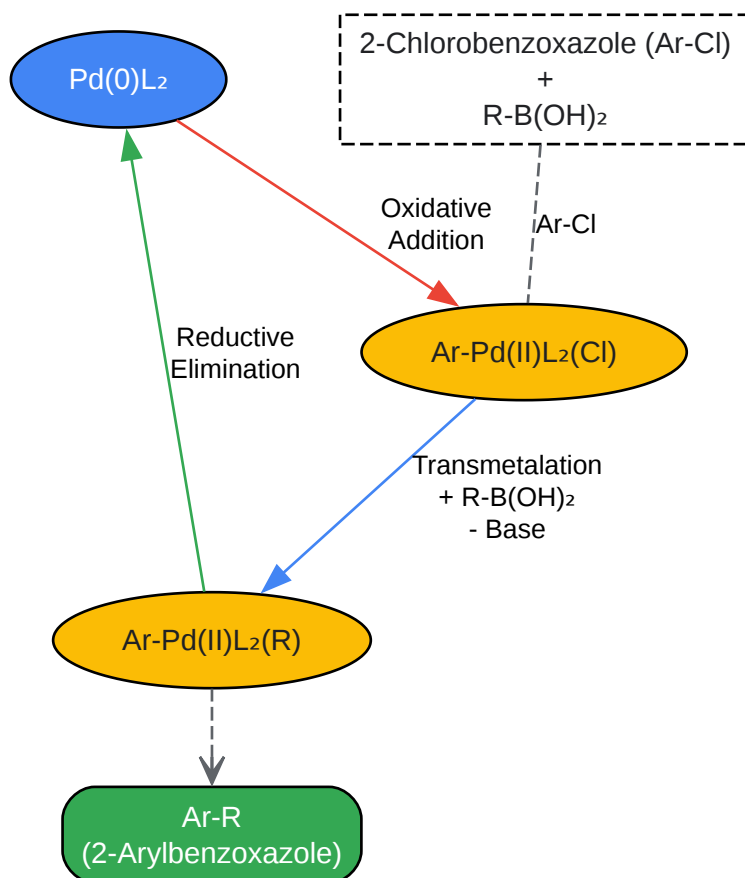
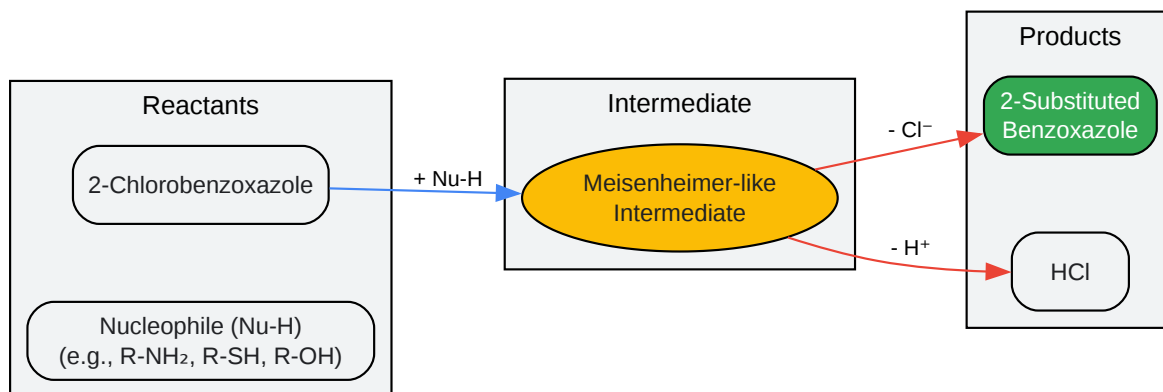
Property	Value	Reference(s)
CAS Number	615-18-9	[3]
Molecular Formula	C ₇ H ₄ ClNO	[3]
Molecular Weight	153.57 g/mol	[3]
Boiling Point	201-202 °C	[3]
Melting Point	7 °C	[3]
Density	1.345 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.566	[3]

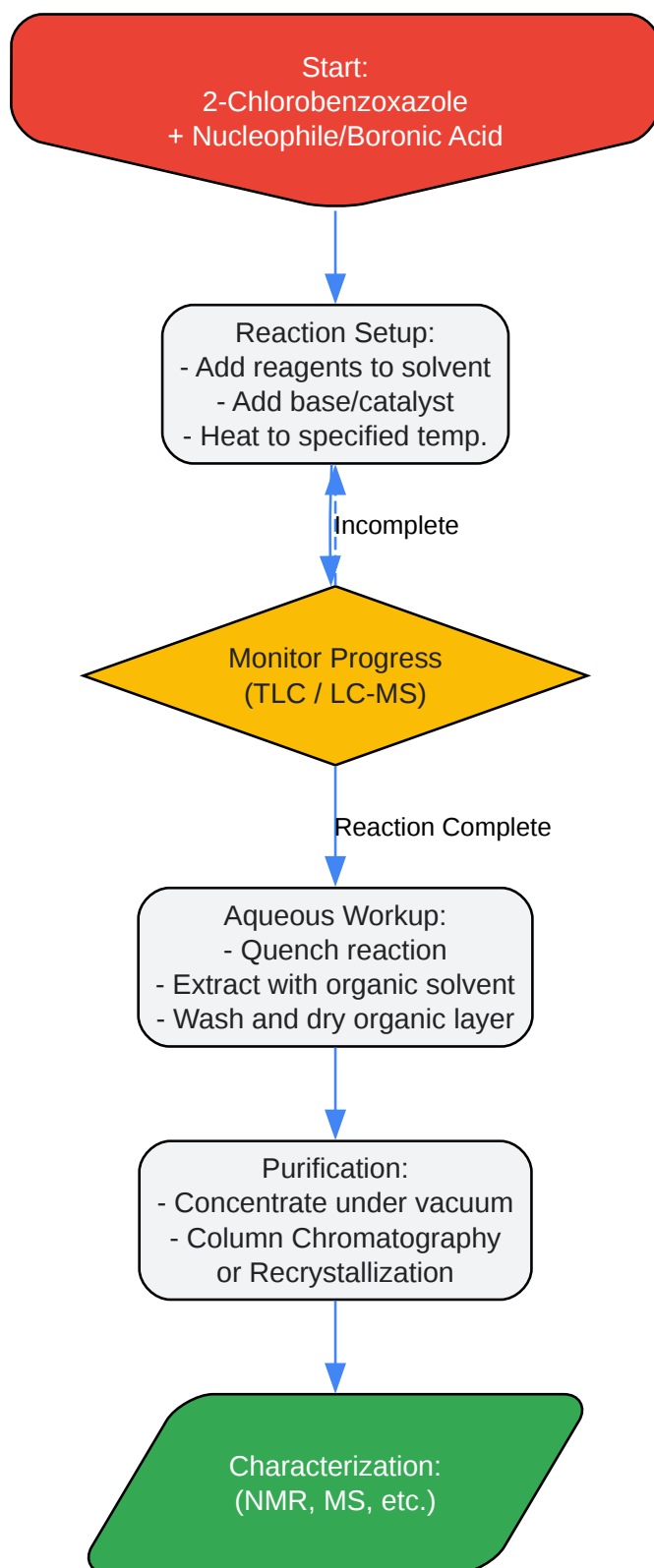
Core Applications in Heterocyclic Synthesis

The primary utility of **2-chlorobenzoxazole** stems from the reactivity of the C2-chloro substituent. This allows for two major classes of transformations: nucleophilic aromatic substitution and palladium-catalyzed cross-coupling, which enable the formation of C-N, C-O, C-S, and C-C bonds.

Nucleophilic Aromatic Substitution (S_NAr) Reactions

2-Chlorobenzoxazole readily undergoes S_NAr with a variety of nucleophiles. The electron-withdrawing nature of the benzoxazole ring system facilitates the attack at the C2 position, leading to the displacement of the chloride ion.





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References

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